

Personal protective equipment for handling DSM265

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Compound of Interest

Compound Name: DSM265

Cat. No.: B607214

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Essential Safety and Handling Guide for DSM265

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **DSM265**. It is intended to be a primary resource for laboratory safety and chemical handling, offering procedural guidance to directly address operational questions.

Compound Information

Identifier	Value
CAS Number	1282041-94-4
Molecular Formula	C ₁₄ H ₁₂ F ₇ N ₅ S
Appearance	Solid powder
Solubility	Soluble in DMSO, not in water. ^[1]

Personal Protective Equipment (PPE)

When handling **DSM265**, the following personal protective equipment should be worn to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	A laboratory coat.
Respiratory Protection	A properly fitted respirator is recommended when handling the powder form to avoid inhalation of dust particles.

Handling and Storage

Handling:

- Engineering Controls: Handle **DSM265** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Procedural Controls: Avoid direct contact with skin, eyes, and clothing. Do not breathe dust. After handling, wash hands thoroughly with soap and water.

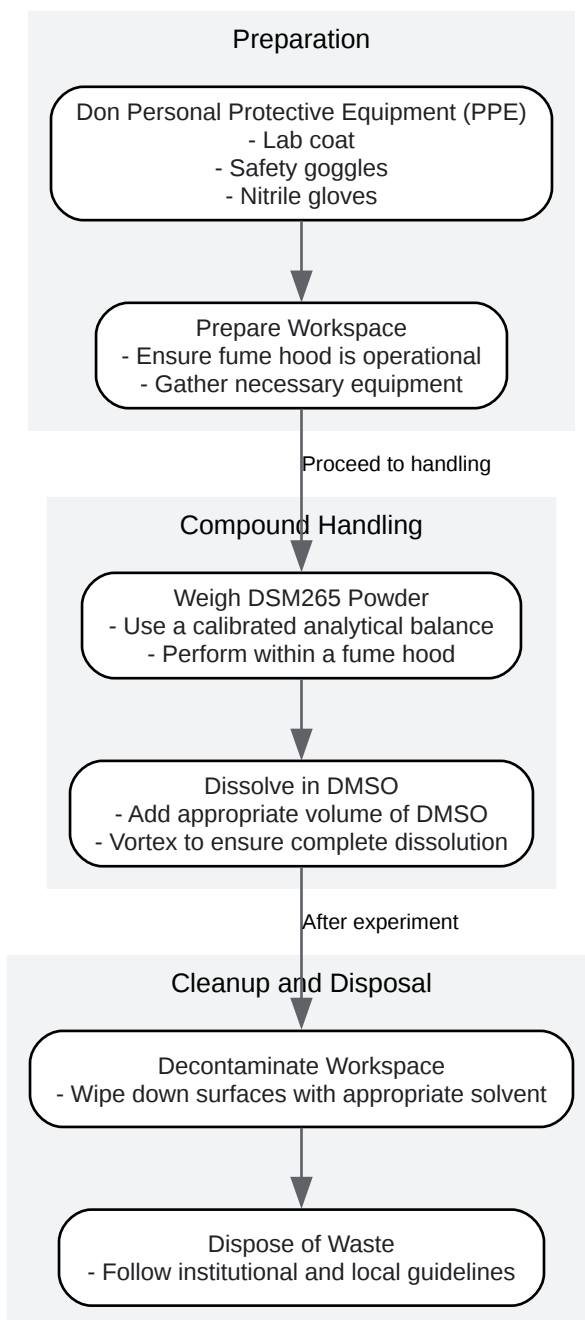
Storage:

- Short-term (days to weeks): Store in a dry, dark place at 0 - 4°C.[\[1\]](#)
- Long-term (months to years): Store at -20°C.[\[1\]](#)
- Stock Solutions: Store stock solutions at 0 - 4°C for short-term use or -20°C for long-term storage.[\[1\]](#)

Experimental Workflow for Handling DSM265

The following diagram outlines the standard procedure for safely handling **DSM265** in a laboratory setting.

DSM265 Handling Workflow



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DSM265 Handling Workflow Diagram

Disposal Plan

Proper disposal of **DSM265** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

Waste Segregation:

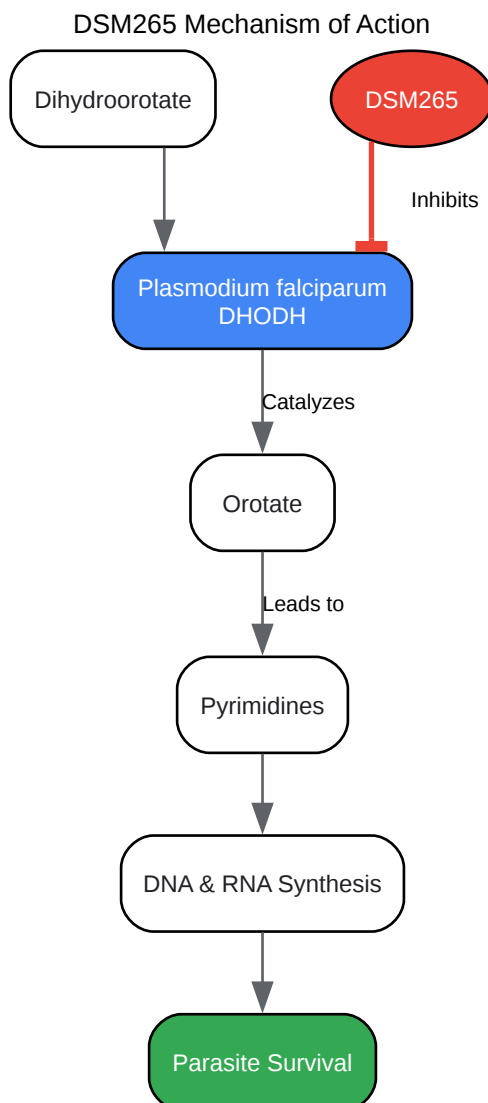
- **Solid Waste:** Collect unused **DSM265** powder and any materials contaminated with the solid (e.g., weigh boats, contaminated gloves) in a clearly labeled, sealed container for hazardous chemical waste.
- **Liquid Waste:** Collect **DSM265** solutions (e.g., in DMSO) and any contaminated solvents in a designated, sealed container for hazardous liquid chemical waste.

Disposal Procedure:

- **Labeling:** Ensure all waste containers are clearly and accurately labeled with the contents, including the full chemical name ("**DSM265**") and any solvents used.
- **Storage:** Store waste containers in a designated, secure area away from incompatible materials, pending disposal.
- **Collection:** Arrange for the collection of hazardous waste by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal company.
- **Regulatory Compliance:** Adhere to all local, state, and federal regulations for the disposal of chemical waste. Do not dispose of **DSM265** down the drain or in the regular trash.

Signaling Pathway Context

DSM265 is an inhibitor of the *Plasmodium falciparum* dihydroorotate dehydrogenase (DHODH) enzyme. This enzyme is critical for the parasite's pyrimidine biosynthesis pathway, which is essential for DNA and RNA synthesis and, consequently, parasite survival.



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*Inhibition of DHODH by **DSM265***

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References

- 1. medkoo.com [medkoo.com]
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